

Impact of Food on (R)-Praziquantel Absorption: A Comparative Guide

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Compound of Interest

Compound Name: (R)-Praziquantel-d11

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This guide provides a comprehensive comparison of the pharmacokinetic profile of (R)-Praziquantel, the active enantiomer of Praziquantel, when administered under fed and fasted conditions. The data presented is compiled from multiple studies to offer a clear perspective on the influence of food on the drug's absorption and bioavailability.

Quantitative Data Summary

The oral bioavailability of (R)-Praziquantel is significantly enhanced when co-administered with food, particularly meals with high carbohydrate or high-fat content.^{[1][2][3][4]} This effect is more pronounced on the peak plasma concentration (C_{max}) than on the total drug exposure (AUC).^[1] The following tables summarize the key pharmacokinetic parameters of (R)-Praziquantel under different dietary conditions.

Pharmacokinetic Parameter	Fasted State	Fed State (High-Carbohydrate Meal)	Fed State (High-Fat Meal)
Cmax (Peak Plasma Concentration)	Baseline	Increase up to 6.2-fold[1]	Increase up to 3.4-fold[1]
AUC (Total Drug Exposure)	Baseline	Increase up to 3.7-fold[1]	Increase up to 2.8-fold[1]
Tmax (Time to Peak Concentration)	No significant change[1]	No significant change[1]	No significant change[1]
Half-life (t1/2)	No significant change[1]	No significant change[1]	No significant change[1]

Table 1: Comparative Pharmacokinetics of (R)-Praziquantel.

A study by Castro et al. (2000) on racemic praziquantel provides further insight, showing that a high-carbohydrate meal increased Cmax by 515% and AUC by 271%, while a high-fat meal increased Cmax by 243% and AUC by 180% compared to fasting conditions.[2][3][4] Although this study used the racemate, the data is indicative of the significant food effect on praziquantel absorption. Another study observed a 2.9-fold increase in Cmax and a 1.6-fold increase in AUC for (R)-PZQ when administered with a meal.[1]

Experimental Protocols

The data presented is based on standard two-way crossover, open-label, randomized clinical trials in healthy adult volunteers. A summary of a typical experimental protocol is as follows:

Study Design:

- Design: Single-dose, two-period, two-sequence, crossover design.
- Subjects: Healthy adult male and female volunteers.
- Washout Period: A washout period of at least 7 days between the two treatment periods.

Treatment Arms:

- Fasted State: Subjects fast overnight for at least 10 hours before and 4 hours after drug administration.
- Fed State: Following an overnight fast of at least 10 hours, subjects consume a standardized high-fat, high-calorie breakfast or a high-carbohydrate breakfast within 30 minutes before drug administration.

Drug Administration:

- A single oral dose of (R)-Praziquantel is administered with a standardized volume of water.

Pharmacokinetic Sampling:

- Serial blood samples are collected at predefined time points before and after drug administration (e.g., 0, 0.5, 1, 1.5, 2, 3, 4, 6, 8, 12, and 24 hours post-dose).
- Plasma is separated and stored frozen until analysis.

Bioanalytical Method:

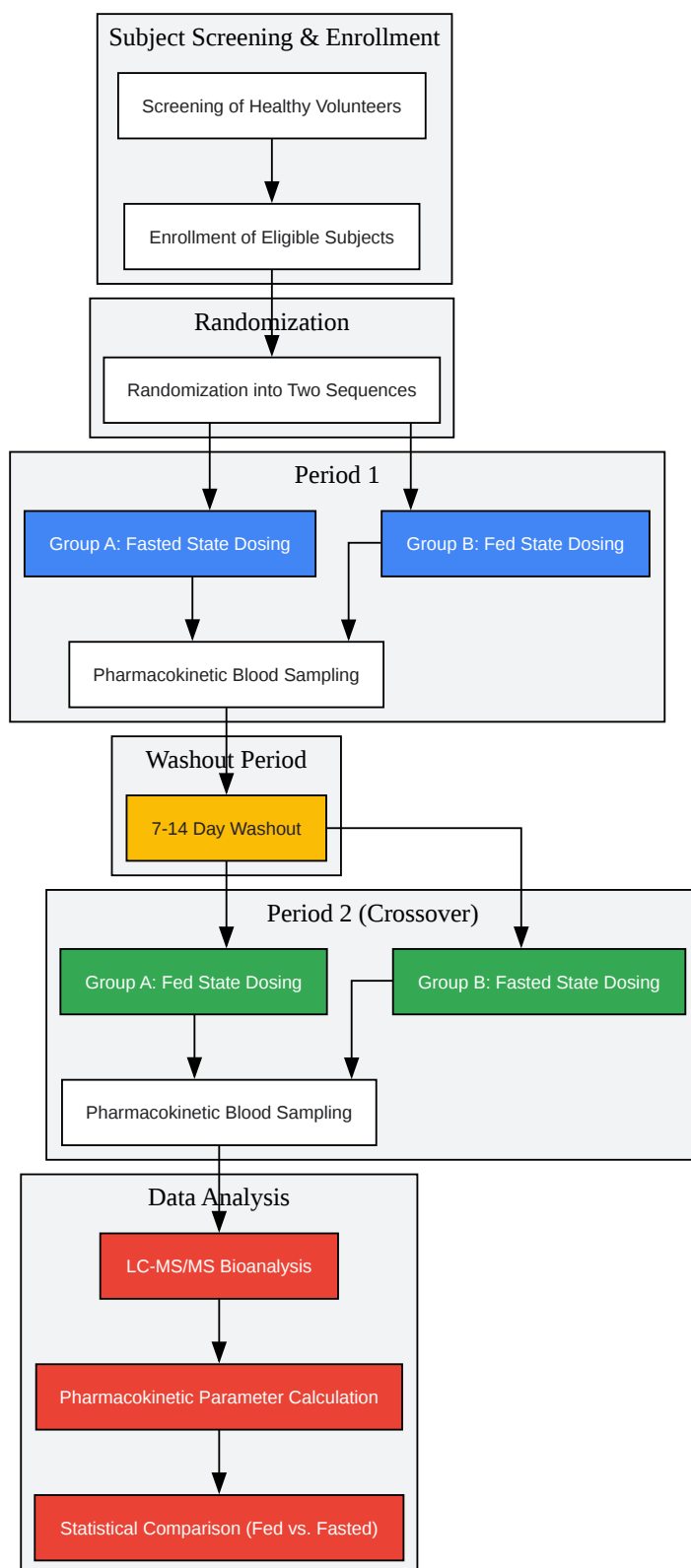
- Plasma concentrations of (R)-Praziquantel are determined using a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.

Pharmacokinetic Analysis:

- Pharmacokinetic parameters including C_{max}, AUC_{0-t}, AUC_{0-inf}, T_{max}, and t_{1/2} are calculated using non-compartmental analysis.
- Statistical analysis is performed to compare the parameters between the fed and fasted states.

Visualizations

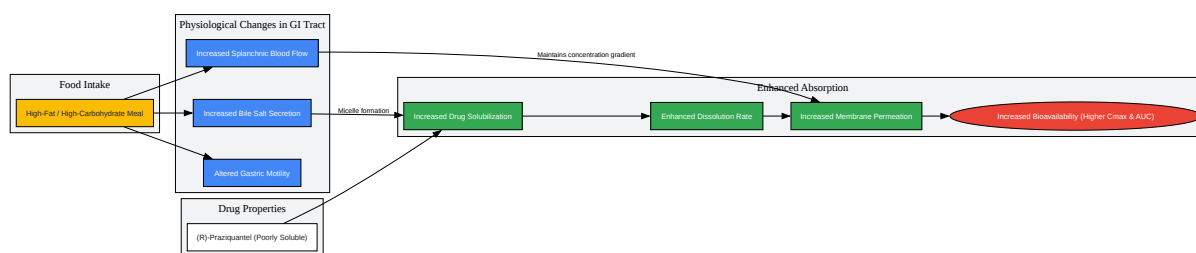
Experimental Workflow for a Food Effect Study



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Caption: Workflow of a typical crossover food effect study.

Physiological Impact of Food on Drug Absorption



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Caption: How food intake enhances (R)-Praziquantel absorption.

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